

An In-Depth Technical Guide to a Key Benzothiazole Intermediate

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Compound of Interest

Compound Name: 4-Chlorobenzo[d]thiazol-5-amine

CAS No.: 70202-01-6

Cat. No.: B1590310

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Executive Summary: While the specific compound **4-Chlorobenzo[d]thiazol-5-amine** (CAS No. 70202-01-6) is listed in chemical catalogs, detailed public-domain scientific literature regarding its synthesis, properties, and applications is exceptionally scarce. To provide a valuable and technically robust guide for researchers in drug discovery, this document will focus on the closely related, extensively studied, and commercially significant isomer: 2-Amino-4-chlorobenzo[d]thiazole (CAS No. 19952-47-7). This compound serves as a pivotal building block in medicinal and agricultural chemistry, and its well-documented profile offers the depth required for a senior application scientist's perspective. This guide will cover its synthesis, physicochemical properties, key applications as a synthetic intermediate, and its own intrinsic biological activities, providing field-proven insights and actionable protocols.

Chemical Identity and Physicochemical Properties

2-Amino-4-chlorobenzo[d]thiazole is an organic compound featuring a benzothiazole core, which is a benzene ring fused to a thiazole ring. The key functional groups—an amino group at position 2 and a chlorine atom at position 4—are crucial to its reactivity and utility as a synthetic precursor.

Table 1: Physicochemical Properties of 2-Amino-4-chlorobenzo[d]thiazole

Property	Value	Source(s)
CAS Number	19952-47-7	[1]
Molecular Formula	C ₇ H ₅ ClN ₂ S	[1][2]
Molecular Weight	184.65 g/mol	[1]
Appearance	White to amber or cream-colored crystalline solid/powder	[1][2][3]
Melting Point	202 - 207 °C	[2][4]
Boiling Point	344.3 °C (at 760 mmHg, predicted)	[3]
Density	1.532 g/cm ³ (predicted)	[3]
Solubility	Insoluble in water; moderate solubility in polar organic solvents.	
IUPAC Name	4-chloro-1,3-benzothiazol-2-amine	[1]

Synthesis and Reaction Mechanisms

The primary and most established route for synthesizing 2-aminobenzothiazoles is through the oxidative cyclization of the corresponding arylthiourea. This method, often referred to as the Hugershoff synthesis, is adaptable for various substituted anilines.

Key Synthetic Pathway: From Arylthiourea

A common and scalable method involves the cyclization of 2-chlorophenylthiourea using an oxidizing agent like sulfonyl chloride.^[5] This approach is favored in industrial settings for its efficiency and high yield.

- Causality of Experimental Choices:

- **Starting Material:** 2-chlorophenylthiourea is chosen because the chlorine is already in the desired position relative to the amine that will become part of the thiazole ring. This pre-positioning simplifies the synthesis and avoids issues with regioselectivity.
- **Cyclizing Agent:** Sulfuryl chloride (SO_2Cl_2) is an effective electrophilic chlorinating and oxidizing agent. It facilitates the intramolecular cyclization by activating the sulfur atom of the thiourea, which then undergoes electrophilic attack on the adjacent benzene ring to form the thiazole ring.
- **Solvent System:** A mixture of toluene and chlorobenzene provides a suitable reaction medium with a boiling point high enough to drive the reaction to completion while being relatively inert to the reagents.[5]
- **Base:** Sodium carbonate is added to neutralize the HCl gas that is evolved during the reaction, preventing side reactions and corrosion.[5]

Detailed Experimental Protocol: Synthesis from 2-Chlorophenylthiourea[7]

This protocol is adapted from a documented industrial synthesis procedure.

- **Reaction Setup:** To a stirred mixture of 186.5 parts of 2-chlorophenylthiourea, 500 parts of toluene, 300 parts of chlorobenzene, and 11 parts of sodium carbonate, add 210 parts of sulfuryl chloride. The addition should be controlled to maintain the reaction temperature between 35-40 °C over approximately 2 hours.
- **Reaction Monitoring:** The reaction is complete when the evolution of gas (HCl and SO_2) ceases.
- **Work-up:** Add 250 parts of water to the reaction mixture. Distill off the solvent mixture using steam distillation.
- **Acidification & Filtration:** Combine the remaining aqueous phase with 500 parts of 30% hydrochloric acid. Heat the solution to approximately 90 °C and filter to remove any undissolved impurities.

- **Precipitation:** Cool the filtrate to about 20 °C. The product, 2-amino-4-chlorobenzothiazole hydrochloride, will crystallize. Precipitate the free amine by adding excess sodium hydroxide solution until the pH reaches 8.5-9.0.
- **Isolation and Purification:** Filter the precipitated product using suction filtration. Wash the solid with water until neutral and then dry. This process yields approximately 170 parts (92.4% theoretical yield) of 2-amino-4-chlorobenzothiazole with a melting point of 199-200 °C.[5]

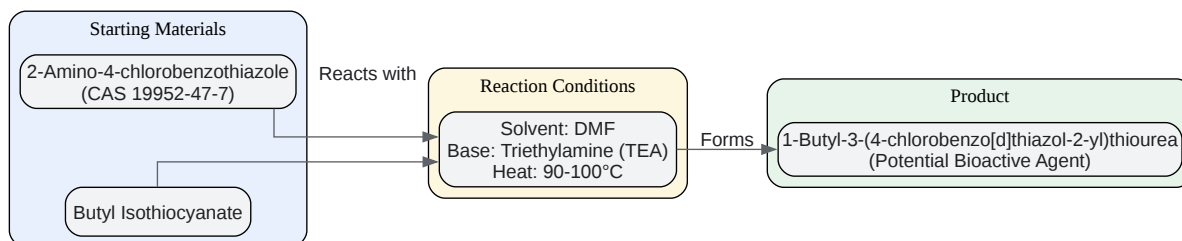
Applications in Research and Drug Development

2-Amino-4-chlorobenzothiazole is rarely the final active pharmaceutical ingredient (API) but is a highly valued "privileged" scaffold in medicinal chemistry.[6] Its rigid bicyclic structure and reactive amino group make it an ideal starting point for building more complex molecules with specific biological targets.

Intermediate for Anticancer Agents

The benzothiazole nucleus is a core component of numerous compounds investigated for their antitumor properties.[7] The 2-amino group provides a convenient chemical handle for derivatization. For instance, it can be reacted with isothiocyanates to form thiourea derivatives, a class of compounds that has been explored for activity against *Mycobacterium tuberculosis* and various cancer cell lines.[8]

- **Workflow Example: Synthesis of a Thiourea Derivative** The following workflow illustrates how 2-amino-4-chlorobenzothiazole is used as a precursor to synthesize novel thiourea compounds with potential therapeutic activity.[8]



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Caption: Synthetic workflow for a thiourea derivative from 2-amino-4-chlorobenzothiazole.

Precursor for Agrochemicals

Beyond pharmaceuticals, this compound is used to create pesticides and herbicides.[2] The benzothiazole scaffold can be functionalized to target specific enzymes or receptors in pests, offering a route to new crop protection agents.

Biological Activity and Toxicological Profile

While primarily used as a building block, 2-amino-4-chlorobenzothiazole itself exhibits some biological activity.

- **Antiviral Activity:** It has been reported to show in vivo antiviral effects against various influenza A2 strains.[3][9]
- **Antimicrobial and Antifungal Potential:** As a class, 2-aminobenzothiazoles are widely investigated for antimicrobial properties. The specific activity of the 4-chloro isomer contributes to this body of research.

Toxicological Information: The compound is classified as an irritant. Safety data indicates it causes skin and serious eye irritation and may cause respiratory irritation.[1][4] As with many aromatic amines, its toxicological properties have not been exhaustively investigated, and it

should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.[4]

Conclusion

2-Amino-4-chlorobenzo[d]thiazole is a cornerstone intermediate for chemical synthesis in the pharmaceutical and agricultural industries. Its well-defined synthesis, versatile reactivity, and the proven biological significance of its derivatives ensure its continued relevance. For researchers and drug development professionals, understanding the chemistry and handling of this compound provides access to a rich scaffold for creating novel, high-value molecules with potential therapeutic and commercial applications.

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